

# Application Notes and Protocols for the Synthesis of Dimethothiazine

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## Compound of Interest

Compound Name: *Dimethothiazine*

Cat. No.: *B1673532*

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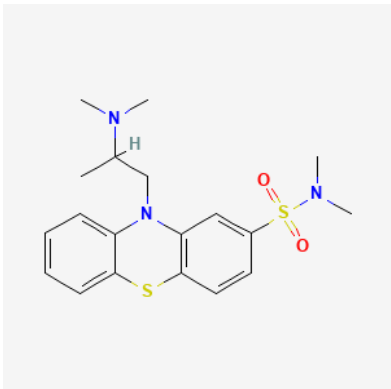


## Abstract

This document provides a detailed protocol for the laboratory-scale synthesis of **Dimethothiazine**, a phenothiazine derivative with antihistaminic and serotonin antagonist properties. The synthesis is presented as a two-step process, commencing with the preparation of the key intermediate, N,N-dimethyl-10H-phenothiazine-2-sulfonamide, followed by its N-alkylation to yield the final product. This protocol is intended for research and development purposes and should be performed by qualified personnel in a controlled laboratory environment.

## Introduction

**Dimethothiazine**, with the IUPAC name 10-[2-(dimethylamino)propyl]-N,N-dimethylphenothiazine-2-sulfonamide, is a tricyclic compound belonging to the phenothiazine class of drugs.[1][2] These compounds are of significant interest in medicinal chemistry due to their wide range of biological activities. **Dimethothiazine** itself has been investigated for its potential in treating conditions such as migraines.[2] The synthesis of **Dimethothiazine** involves the formation of the core phenothiazine structure followed by the introduction of a specific side chain at the nitrogen atom of the central ring. This protocol outlines a feasible synthetic route based on established chemical principles for phenothiazine derivatization.

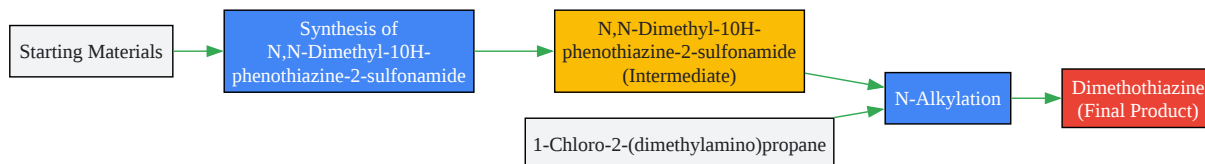
## Chemical Structures

Compound	Structure	IUPAC Name
Dimethothiazine		10-[2-(dimethylamino)propyl]-N,N-dimethylphenothiazine-2-sulfonamide
N,N-Dimethyl-10H-phenothiazine-2-sulfonamide	 N,N-Dimethyl-10H-phenothiazine-2-sulfonamide Structure	N,N-Dimethyl-10H-phenothiazine-2-sulfonamide
1-Chloro-2-(dimethylamino)propane	 1-Chloro-2-(dimethylamino)propane Structure	1-Chloro-N,N-dimethylpropan-2-amine

## Synthesis Pathway

The synthesis of **Dimethothiazine** can be logically approached in two primary stages:

- Synthesis of N,N-Dimethyl-10H-phenothiazine-2-sulfonamide: This intermediate forms the core of the **Dimethothiazine** molecule.
- N-Alkylation of the Phenothiazine Core: The final step involves the attachment of the dimethylaminopropyl side chain to the nitrogen atom of the phenothiazine ring system.



## Preparation

Dry reaction flask  
under inert gas

Add N,N-Dimethyl-10H-  
phenothiazine-2-sulfonamide  
and anhydrous toluene

## Reaction

Add Sodium Amide

Reflux to form  
sodium salt

Add 1-Chloro-2-  
(dimethylamino)propane

Continue reflux

## Work-up and Purification

Quench reaction

Extract with Toluene

Dry and evaporate  
solvent

Purify crude product

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## References

- 1. 10-(2-(Dimethylamino)propyl)-N,N-dimethyl-10H-phenothiazine-2-sulfonamide | C19H25N3O2S2 | CID 3089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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